

Technical Support Center: Copper Catalyst Removal in Nicotinic Acid Synthesis

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Compound of Interest

Compound Name: 2-(2-Hydroxyphenyl)nicotinic acid

CAS No.: 1258633-18-9

Cat. No.: B6300135

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Case ID: CU-NIACIN-001 Status: Open Priority: High (ICH Q3D Compliance Required) Agent: Senior Application Scientist[1]

Executive Summary & Regulatory Context

The Challenge: Nicotinic acid (Vitamin B3) and its derivatives often possess a pyridine nitrogen capable of acting as a Lewis base. This creates a "sticky" substrate that chelates Copper (Cu) catalysts (used in oxidation or cross-coupling steps), forming stable copper-nicotinate complexes.[1] These complexes often persist through standard work-ups, resulting in green/blue product contamination.[1]

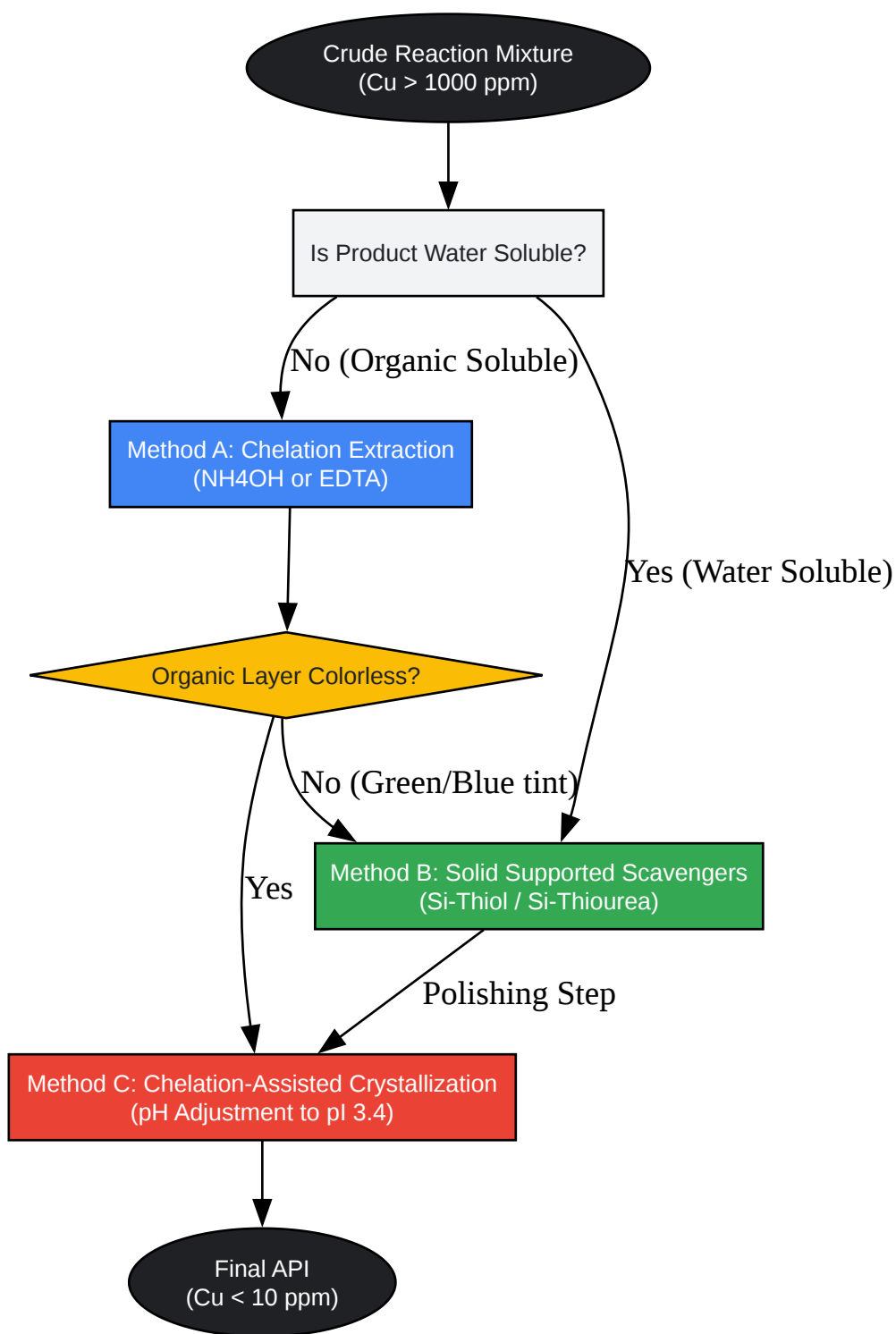
Regulatory Thresholds (ICH Q3D): Copper is a Class 3 elemental impurity.[1] While less toxic than Class 1 metals (Pd, Pt), strict limits apply, particularly for parenteral routes.[1]

| Route of Administration | Permitted Daily Exposure (PDE) | Concentration Limit (10g daily dose) |
|-------------------------|--------------------------------|--------------------------------------|
| Oral | 3000 μ g/day | 300 ppm |
| Parenteral | 300 μ g/day | 30 ppm |
| Inhalation | 30 μ g/day | 3 ppm |

Reference: ICH Q3D(R2) Guideline for Elemental Impurities [1].

Workflow Visualization

The following diagram outlines the decision logic for selecting the appropriate work-up procedure based on residual copper levels and process stage.



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Figure 1: Decision matrix for copper removal strategies based on solubility and contamination levels.

Technical Modules: Protocols & Troubleshooting

Module A: Aqueous Chelation Extraction (The "Standard" Wash)

Best for: Initial bulk removal from organic-soluble intermediates (e.g., Nicotinic esters).

The Science: Simple water washes fail because Cu-Nicotinate complexes are lipophilic. We must introduce a ligand with a higher affinity for Cu than the pyridine ring.

- Ammonia ([1](#)): Forms the water-soluble tetraamminecopper(II) complex (Deep Blue).
- EDTA: Forms a hexadentate chelate ([1](#)), stripping Cu from the pyridine.[\[1\]](#)

Protocol:

- Dilute the reaction mixture with a non-miscible solvent (DCM or EtOAc).[\[1\]](#)
- Wash 1: Add 10% aqueous [1](#) (or saturated [1](#) adjusted to pH 8). Shake vigorously for 5-10 minutes.
 - Observation: Aqueous layer should turn bright blue.[\[1\]](#)
- Wash 2: Repeat until the aqueous layer is colorless.[\[1\]](#)
- Wash 3: Wash with brine to remove residual ammonia/EDTA.[\[1\]](#)

Troubleshooting Q&A:

“

Q: My product precipitates during the ammonia wash. What happened? A: You likely formed the ammonium salt of nicotinic acid, which may be less soluble in the organic phase. Fix: Switch to EDTA at pH 6-7, or ensure your organic solvent is polar enough (e.g., 10% MeOH in DCM) to hold the product.[1]

Module B: Solid-Supported Scavengers (The "Polishing" Step)

Best for: Reducing Cu from ~500 ppm to <10 ppm; essential for GMP compliance.

The Science: Functionalized silica gels (e.g., SiliaMetS®) use surface-bound ligands (Thiol or Thiourea) to trap metals. Unlike polymer resins, silica does not swell, allowing for faster filtration and compatibility with all solvents [2].[1][2]

Comparative Efficiency Data:

| Scavenger Type | Functional Group | Cu Affinity | Recommended Solvent |
|----------------|---|------------------|----------------------|
| Si-Thiol | -SH | High (Cu I & II) | All (DCM, THF, MeOH) |
| Si-Thiourea | -NH-CS-NH- | Very High (Cu I) | All |
| Si-Triamine | -NH-CH ₂ -CH ₂ ...[1] | Moderate | Non-protic only |

Protocol (Batch Mode):

- Dissolve crude product in solvent (10 mL/g).
- Add 4 equivalents of Si-Thiol relative to the residual copper content (or 10-20% w/w if Cu content is unknown).[1]

- Stir at 40°C for 1-4 hours.
 - Note: Heat improves kinetics significantly.[1]
- Filter through a 0.45 µm pad or Celite.[1]
- Rinse the cake with solvent to recover adsorbed product.[1]

Troubleshooting Q&A:



Q: I used Si-Thiol but the solution is still green. A: Thiol scavengers work best for Pd and Cu(I). If you have Cu(II), oxidation state matters. [1] Fix: Try Si-Thiourea (better for broad oxidation states) or add a mild reducing agent (ascorbic acid) if compatible, though switching the scavenger is usually safer [3].[1]

Module C: Chelation-Assisted Crystallization

Best for: Final purification of free Nicotinic Acid.

The Science: Nicotinic acid is amphoteric with an isoelectric point (pI) at pH ~3.4.[1] At this pH, its solubility is minimal (zwitterionic form). However, if Cu is present, co-precipitation of Copper Nicotinate (blue solid) is a risk.[1] We must keep Cu soluble while precipitating the API.

Protocol:

- Dissolution: Dissolve crude nicotinic acid in minimal water using NaOH (pH > 10).[1] The solution should be clear.
- Chelation: Add 1.1 eq of EDTA (relative to estimated Cu) to the alkaline solution.
 - Mechanism:[1] At high pH, EDTA binds Cu avidly, preventing it from re-binding to the nicotinic acid as pH drops.[1]

- Precipitation: Slowly add 1M HCl dropwise to reach pH 3.4.
 - Critical: Do not overshoot to $\text{pH} < 2$, or the hydrochloride salt will form and redissolve.[1]
- Filtration: Filter the white solid. The blue Cu-EDTA complex remains in the mother liquor.
- Wash: Wash the cake with cold water (pH 3.4).

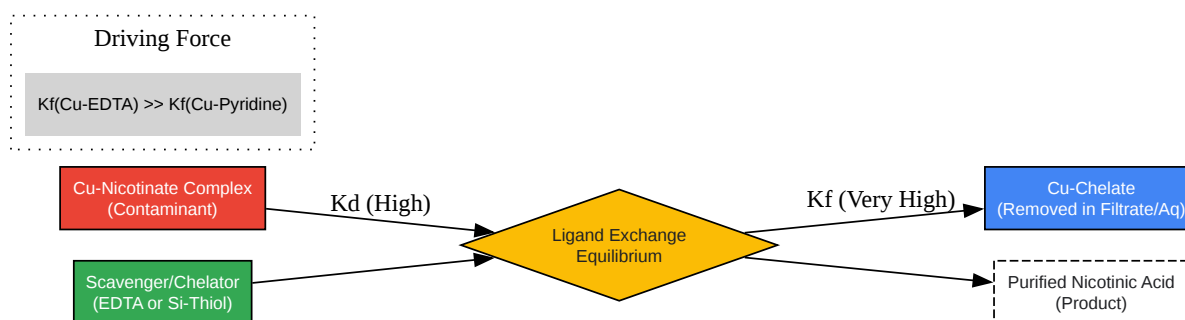
Troubleshooting Q&A:

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Q: The precipitate is slightly blue. A: Occlusion of mother liquor occurred. Fix: Re-slurry the solid in water at pH 3.4. Do not re-dissolve; just wash the surface of the crystals.

Mechanism of Action Diagram

The following diagram illustrates the ligand exchange competition that drives the purification process.



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Figure 2: Ligand exchange mechanism. The purification relies on the scavenger/chelator having a significantly higher formation constant (

) with Copper than the pyridine nitrogen does.

References

- International Council for Harmonisation (ICH). (2019).[1] Guideline Q3D(R2) on Elemental Impurities.[1] [[Link](#)]
- PubChem. (2025).[1] Nicotinic Acid: Chemical and Physical Properties (Isoelectric Point). [[Link](#)]

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Sources

- [1. Nicotinic Acid | C6H5NO2 | CID 938 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. cdn.technologynetworks.com \[cdn.technologynetworks.com\]](#)
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